

Protocol for Using Mordant Orange 1 in Textile Dyeing Experiments

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mordant Orange 1

Cat. No.: B1664777

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Introduction

Mordant Orange 1, also known by its Colour Index name C.I. 14030, is a synthetic azo dye. It is primarily used in the textile industry for dyeing protein fibers such as wool and silk, as well as polyamide fibers like nylon. The application of **Mordant Orange 1** requires the use of a metallic salt, known as a mordant, which acts as a fixative to bind the dye to the fabric. This process forms a coordination complex between the dye, mordant, and fiber, enhancing the color's fastness to washing, light, and rubbing. The choice of mordant significantly influences the final color and fastness properties of the dyed textile.

This document provides detailed application notes and protocols for researchers, scientists, and drug development professionals conducting textile dyeing experiments with **Mordant Orange 1**.

Physicochemical Properties of Mordant Orange 1

Property	Value
C.I. Name	Mordant Orange 1, C.I. 14030
CAS Registry Number	2243-76-7
Molecular Formula	C ₁₃ H ₉ N ₃ O ₅
Molecular Weight	287.23 g/mol
Appearance	Orange-brown powder
Solubility	Soluble in water and ethanol; slightly soluble in acetone.

Safety Precautions

Mordant Orange 1 may cause eye and skin irritation, as well as respiratory and digestive tract irritation.[1] It is harmful if swallowed.[2][3][4] Always work in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[5] Avoid creating dust.[5] In case of contact with eyes, rinse cautiously with water for several minutes.[3] If on skin, wash with plenty of soap and water.[1] If ingested, seek immediate medical attention and do not induce vomiting.[2]

Experimental Protocols

A pre-mordanting technique is a common and effective method for applying mordant dyes.[6] This process involves treating the textile with the mordant before introducing the dye. The following protocols provide a general framework for dyeing wool, silk, and nylon with **Mordant Orange 1** using various mordants. Researchers should optimize these parameters based on their specific experimental needs.

Scouring of Textiles

Before mordanting and dyeing, it is crucial to scour the textile fibers to remove any impurities, such as oils, waxes, and dirt, which could interfere with dye uptake.

Materials:

- Textile (wool, silk, or nylon)
- pH-neutral detergent
- Sodium carbonate (for cotton, if used as a control)
- Large stainless steel or enamel pot
- Stirring rod
- Heat source

Protocol:

- Weigh the dry textile. This is the "weight of fiber" (WOF), which will be used for all subsequent calculations.
- Fill a pot with enough water to allow the textile to move freely.
- Add a scouring agent. For wool and silk, use 1-2% WOF of a pH-neutral soap.[\[2\]](#) For nylon and cotton, a solution of 5 g/L sodium carbonate and 2 g/L non-ionic detergent can be used.[\[6\]](#)
- Submerge the wetted textile in the scouring bath.
- Slowly heat the bath to the appropriate temperature:
 - Wool and Silk: 60-70°C[\[2\]](#)
 - Nylon and Cotton: 80-90°C[\[6\]](#)
- Maintain this temperature for 30-60 minutes, stirring gently.[\[2\]](#)
- Allow the bath to cool, then remove the textile and rinse thoroughly with warm, then cold water until the water runs clear.[\[2\]](#)[\[6\]](#)

Pre-mordanting of Textiles

The choice of mordant will significantly impact the final color and fastness of the dyed textile. Common mordants include aluminum potassium sulfate (alum), ferrous sulfate (iron), and copper sulfate.

Materials:

- Scoured textile
- Mordant (Alum, Ferrous Sulfate, or Copper Sulfate)
- Acetic acid (for pH adjustment)
- Large non-reactive pot (stainless steel or enamel)
- Stirring rod
- Heat source

Protocol:

- Prepare the mordant bath in a pot with enough water for the textile to be fully submerged. The liquor-to-fiber ratio is typically 20:1.[\[6\]](#)
- Dissolve the selected mordant in a small amount of hot water before adding it to the main bath.
- Adjust the pH of the bath to an acidic range of 4.0-5.0 with acetic acid.[\[6\]](#)
- Immerse the scoured, wet textile into the mordant bath.
- Slowly raise the temperature to 80°C and maintain for 45-60 minutes, stirring gently to ensure even mordanting.[\[6\]](#)
- Allow the bath to cool completely before removing the textile.
- Rinse the mordanted textile with cold water.[\[6\]](#)

Dyeing of Textiles

Materials:

- Mordanted textile
- **Mordant Orange 1** dye
- Acetic acid (for pH adjustment)
- Large stainless steel or enamel pot
- Stirring rod
- Heat source

Protocol:

- Prepare the dyebath in a pot with a liquor-to-fiber ratio of 20:1.[6]
- Dissolve the **Mordant Orange 1** dye in a small amount of hot water before adding it to the dyebath.
- Immerse the wet, mordanted textile into the dyebath at room temperature.
- Gradually raise the temperature of the dyebath to 90-100°C over 30-45 minutes.[6]
- Maintain this temperature for 60 minutes, stirring gently to ensure even dyeing.[6]
- Allow the dyebath to cool completely to maximize dye exhaustion.
- Remove the dyed textile and rinse with cold water until the water runs clear.[6]
- Perform a soaping treatment with 2 g/L non-ionic detergent at 60°C for 15 minutes to remove any unfixed dye.[6]
- Rinse thoroughly with hot and then cold water.[6]
- Air dry the textile away from direct sunlight.

Data Presentation

The following tables summarize the recommended quantitative parameters for dyeing different textiles with **Mordant Orange 1** and the expected color fastness properties. Note that the fastness ratings are based on general findings for mordant dyes and should be experimentally verified for **Mordant Orange 1**.^[6] The ratings are on a scale of 1 to 5, where 5 indicates the best fastness.

Table 1: Recommended Dyeing Parameters for **Mordant Orange 1**

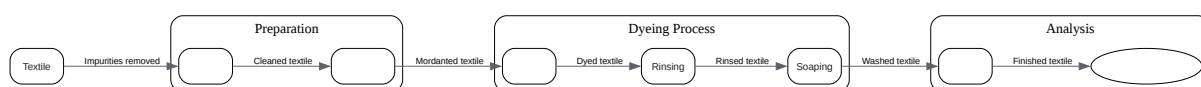
Parameter	Wool	Silk	Nylon
Scouring			
Agent	1-2% owf pH-neutral soap	1-2% owf pH-neutral soap	2 g/L non-ionic detergent & 5 g/L Soda Ash
Temperature	60-70°C	60-70°C	80-90°C
Duration	30-60 min	30-60 min	30-60 min
Mordanting			
Alum (% owf)	10-15%	15-25%	2-5%
Ferrous Sulfate (% owf)	1-3%	1-3%	1-3%
Copper Sulfate (% owf)	2-5%	2-5%	2-5%
Temperature	80-90°C	80-85°C	80°C
Duration	45-60 min	45-60 min	45-60 min
pH	4.0-5.0	4.0-5.0	4.0-5.0
Dyeing			
Dye Concentration (% owf)	1-3%	1-3%	1-3%
Temperature	90-100°C	85-95°C	90-100°C
Duration	60 min	45-60 min	60 min
pH	4.0-5.0	4.0-5.0	4.0-5.0

Table 2: Expected Color Fastness Properties of Textiles Dyed with **Mordant Orange 1**

Fiber	Mordant	Wash Fastness (ISO 105-C06)	Light Fastness (ISO 105-B02)	Rubbing Fastness (ISO 105-X12)
Wool	Alum	4	4-5	4
Ferrous Sulfate	4-5	5	4-5	4
Copper Sulfate	4-5	5	4-5	
Silk	Alum	3-4	4	4
Ferrous Sulfate	4	4-5	4	4
Copper Sulfate	4	4-5	4	
Nylon	Alum	4	4	4
Ferrous Sulfate	4-5	4-5	4-5	4
Copper Sulfate	4-5	4-5	4-5	

Visualizations

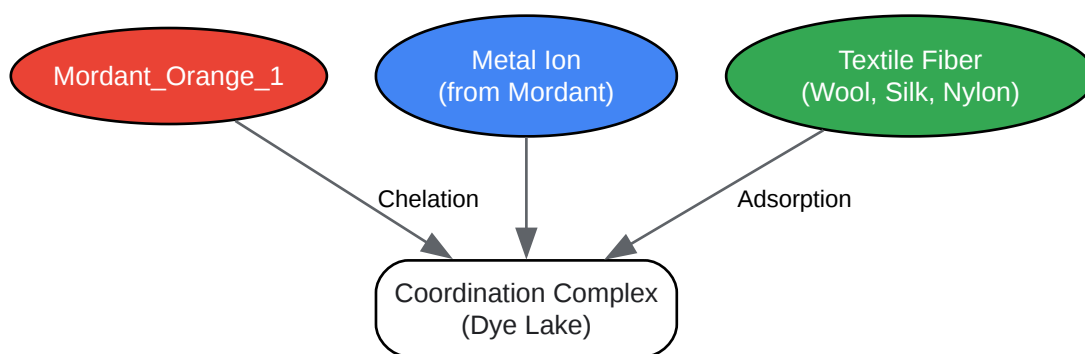
Experimental Workflow



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Caption: Experimental workflow for textile dyeing with **Mordant Orange 1**.

Chemical Interaction Pathway



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Caption: Chemical interaction between dye, mordant, and textile fiber.

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